

Chemical structure and IUPAC name of Methyl 4-hydroxy-1H-indole-6-carboxylate.

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Compound of Interest

Compound Name: Methyl 4-hydroxy-1H-indole-6-carboxylate

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An In-depth Technical Guide to **Methyl 4-hydroxy-1H-indole-6-carboxylate**: A Cornerstone Intermediate in Modern Drug Discovery

Introduction: The Strategic Value of the Indole Scaffold

The indole nucleus is a quintessential "privileged structure" in medicinal chemistry, forming the core of numerous natural products, neurotransmitters (e.g., serotonin), and synthetic drugs.^[1] Its unique electronic properties and the ability of its nitrogen atom to act as both a hydrogen bond donor and acceptor make it a versatile scaffold for interacting with a wide array of biological targets. Within this critical family of compounds, **Methyl 4-hydroxy-1H-indole-6-carboxylate** emerges as a particularly valuable synthetic intermediate. Its strategically placed functional groups—a hydroxyl group at the 4-position and a methyl carboxylate at the 6-position—provide orthogonal chemical handles for molecular elaboration. This guide, intended for researchers and drug development professionals, offers a detailed exploration of this compound's structure, synthesis, and pivotal role as a building block for novel therapeutic agents.

Physicochemical and Structural Properties

Methyl 4-hydroxy-1H-indole-6-carboxylate is a beige to light pink solid at room temperature. Its stability and solubility in common organic solvents make it a practical and versatile reagent

in a laboratory setting. The presence of both a phenolic hydroxyl group and a methyl ester imparts a unique reactivity profile, which is central to its utility in chemical synthesis.

Table 1: Key Properties of **Methyl 4-hydroxy-1H-indole-6-carboxylate**

Property	Value	Reference
CAS Number	77140-48-8	[2] [3]
Molecular Formula	C ₁₀ H ₉ NO ₃	[2] [3]
Molecular Weight	191.19 g/mol	[3]
Appearance	Beige to light pink solid	
Purity	≥ 98% (by HPLC)	[4]
Storage Conditions	0-8 °C	
InChIKey	YCLHTEHHXRJHKC-UHFFFAOYSA-N	[2]
Canonical SMILES	COC(=O)C1=CC2=C(C=CN2)C(=C1)O	[2] [5]

Decoding the Chemical Structure and IUPAC Name

The formal IUPAC name, **Methyl 4-hydroxy-1H-indole-6-carboxylate**, precisely describes the molecule's architecture. Understanding this nomenclature is key to appreciating its chemical logic. The structure consists of a bicyclic system where a benzene ring is fused to a pyrrole ring, forming the indole core.

The numbering of the indole ring system is standardized, starting from the nitrogen atom as position 1 and proceeding around the rings. The substituents are located as follows:

- 4-hydroxy: A hydroxyl (-OH) group is attached to carbon 4 of the indole ring. This group is a key site for derivatization, often through etherification or other reactions targeting phenols.
- 6-carboxylate: An ester group is attached to carbon 6. The "carboxylate" indicates the -COO⁻ functional group, and the preceding "Methyl" specifies that it is a methyl ester (-

COOCH₃). This group can be hydrolyzed to the corresponding carboxylic acid or converted to an amide, providing another avenue for molecular diversification.

- 1H-indole: This specifies that the nitrogen atom at position 1 bears a hydrogen atom, making it a secondary amine within the pyrrole ring.

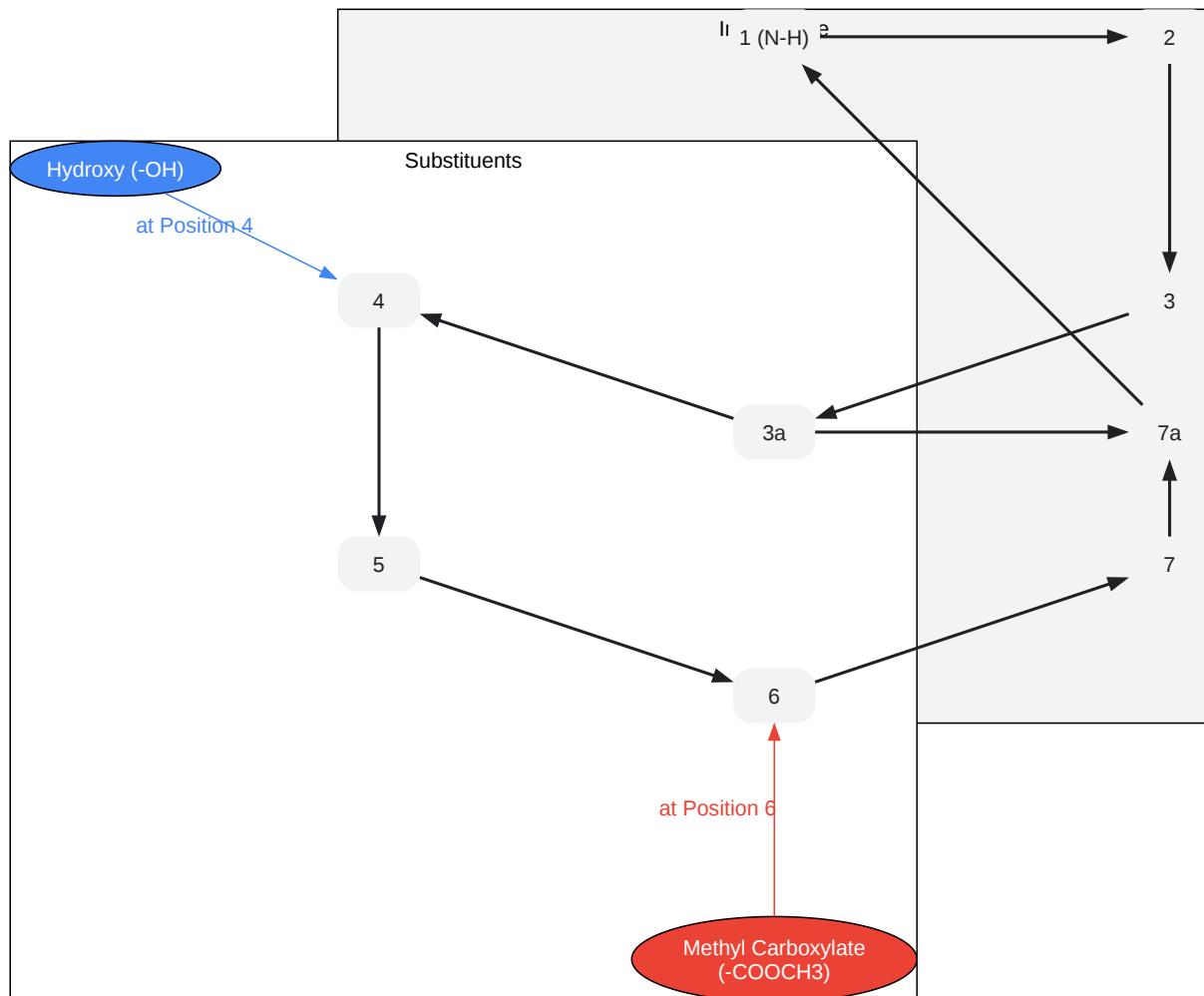


Fig 1. Structural components of Methyl 4-hydroxy-1H-indole-6-carboxylate.

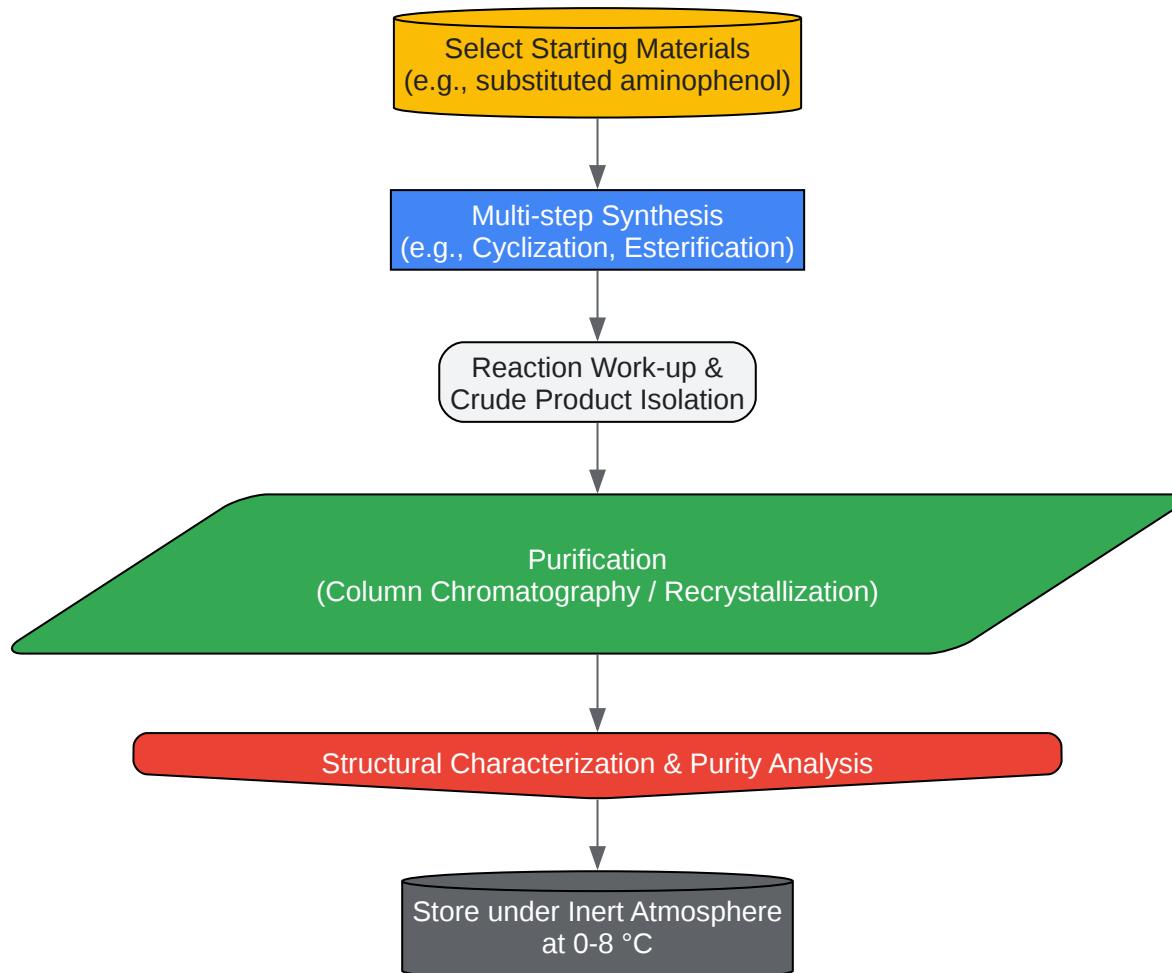
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Caption: Fig 1. Structural components of **Methyl 4-hydroxy-1H-indole-6-carboxylate**.

Synthetic Strategy and Structural Verification

The synthesis of substituted indoles is a well-established field of organic chemistry. While multiple routes exist, the construction of polysubstituted indoles like **Methyl 4-hydroxy-1H-indole-6-carboxylate** often involves multi-step sequences starting from appropriately substituted anilines or benzenes. Methods like the Bischler-Möhlau reaction, palladium-catalyzed cyclizations, or other named reactions for indole synthesis can be adapted.^[6]

A generalized workflow for the synthesis and validation of this compound is outlined below. The causality behind this workflow is to ensure the correct regiochemistry of the substituents and to confirm the identity and purity of the final product, which is a non-negotiable requirement in drug development.



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Caption: Fig 2. Generalized workflow for the synthesis and validation of the target compound.

Protocol: Structural Verification by Spectroscopic Methods

Trustworthiness in any synthetic protocol is achieved through rigorous analytical validation. The identity and purity of **Methyl 4-hydroxy-1H-indole-6-carboxylate** must be confirmed

unequivocally.

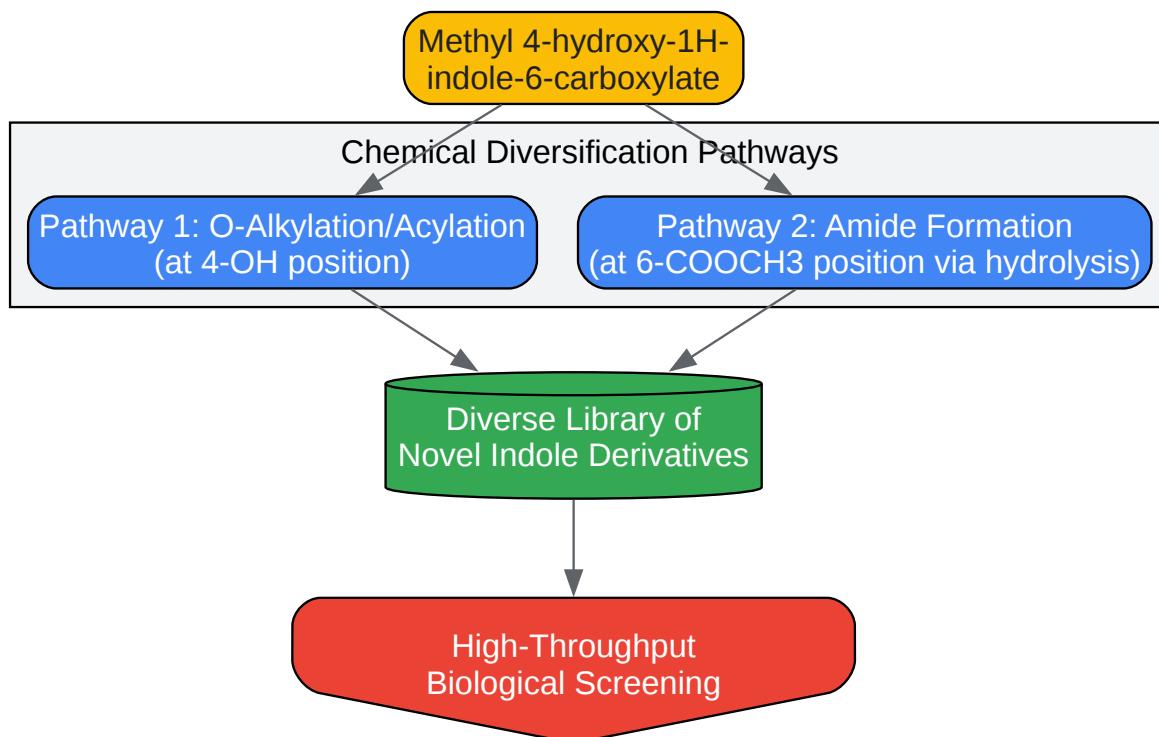
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: This is the first-line technique for structural confirmation. The spectrum should show distinct signals for each unique proton. Key expected signals include the N-H proton (often a broad singlet), distinct aromatic protons on the indole ring (with coupling patterns confirming their positions), the singlet for the O-H proton, and a sharp singlet around 3.8-3.9 ppm for the three protons of the methyl ester.
 - ^{13}C NMR: This analysis confirms the carbon skeleton. The spectrum should resolve all 10 carbon atoms in the molecule, including the characteristic signal of the ester carbonyl carbon (~165-170 ppm).[7] Techniques like DEPT can be used to distinguish between CH, CH_2 , and CH_3 groups.[7]
- Mass Spectrometry (MS):
 - Objective: To confirm the molecular weight.
 - Method: High-Resolution Mass Spectrometry (HRMS) provides an exact mass measurement, which can confirm the molecular formula ($\text{C}_{10}\text{H}_{9}\text{NO}_3$) with high confidence. The expected $[\text{M}+\text{H}]^+$ ion would be approximately 192.0604.
- High-Performance Liquid Chromatography (HPLC):
 - Objective: To determine purity.
 - Method: The compound is analyzed on a suitable column (e.g., C18) with a mobile phase gradient (e.g., water/acetonitrile). Purity is determined by integrating the area of the product peak relative to the total peak area at a specific UV wavelength. For drug development intermediates, purity should typically exceed 98%. [4]

Applications in Drug Discovery and Development

The primary value of **Methyl 4-hydroxy-1H-indole-6-carboxylate** lies in its role as a versatile intermediate for creating libraries of more complex molecules.[8] Its bifunctional nature allows for selective modification at two different points on the indole scaffold.

A Scaffold for Library Synthesis

The hydroxyl and ester groups serve as "handles" for diversification. The hydroxyl group can be alkylated or acylated, while the ester can be hydrolyzed to a carboxylic acid, which is then readily converted into a wide range of amides. This two-pronged approach allows for the systematic exploration of the chemical space around the indole core to optimize biological activity. This process is fundamental to modern lead optimization campaigns.



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Caption: Fig 3. Role as a scaffold for generating diverse chemical libraries for screening.

Therapeutic Areas of Interest

Derivatives built from this indole scaffold are being investigated for a range of diseases:

- **Neurological Disorders:** The indole structure is a common motif in molecules targeting the central nervous system. This compound serves as an intermediate for pharmaceuticals aimed at neurological disorders.[8][9]

- Oncology: Many anti-cancer drugs are based on the indole nucleus. The ability to generate diverse derivatives from this starting material makes it a valuable tool in the search for new anti-cancer agents.[10]
- Anti-inflammatory Agents: Indole derivatives have shown significant anti-inflammatory properties. This compound is a key starting point for synthesizing novel non-steroidal anti-inflammatory drugs (NSAIDs) and other modulators of inflammatory pathways.[10]
- Antimicrobial Research: The indole scaffold is present in many compounds with antibacterial and antifungal activity.[11] This intermediate is used to create new molecules to combat infectious diseases, including drug-resistant strains.[9][11]

Conclusion

Methyl 4-hydroxy-1H-indole-6-carboxylate is more than just a chemical reagent; it is a strategic tool for innovation in medicinal chemistry. Its well-defined structure, characterized by two reactive functional groups on a privileged indole scaffold, provides an ideal platform for the synthesis of diverse molecular libraries. For researchers in drug discovery, this compound represents a validated starting point for developing next-generation therapeutics targeting a wide spectrum of human diseases, from cancer to neurological disorders. Its continued use in both academic and industrial research underscores its foundational importance in the ongoing quest for novel and more effective medicines.

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